

# N-(2-chloroacetyl)-3-nitrobenzamide chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-(2-chloroacetyl)-3-nitrobenzamide

Cat. No.: B3427138

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## N-(2-chloroacetyl)-3-nitrobenzamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **N-(2-chloroacetyl)-3-nitrobenzamide**. While this compound is available commercially, detailed experimental data regarding its physicochemical properties and biological activities are not extensively documented in publicly accessible literature. This guide consolidates the available information and presents a theoretical framework for its synthesis and potential areas of investigation. The content is structured to support researchers and professionals in drug development and chemical synthesis in their understanding and potential application of this molecule.

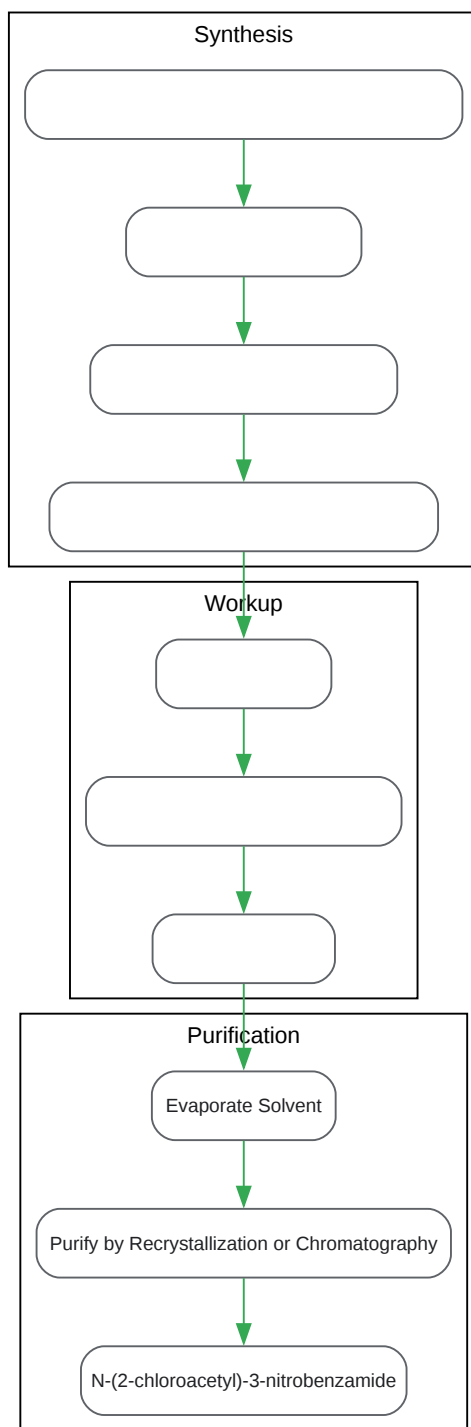
### Chemical Properties and Structure

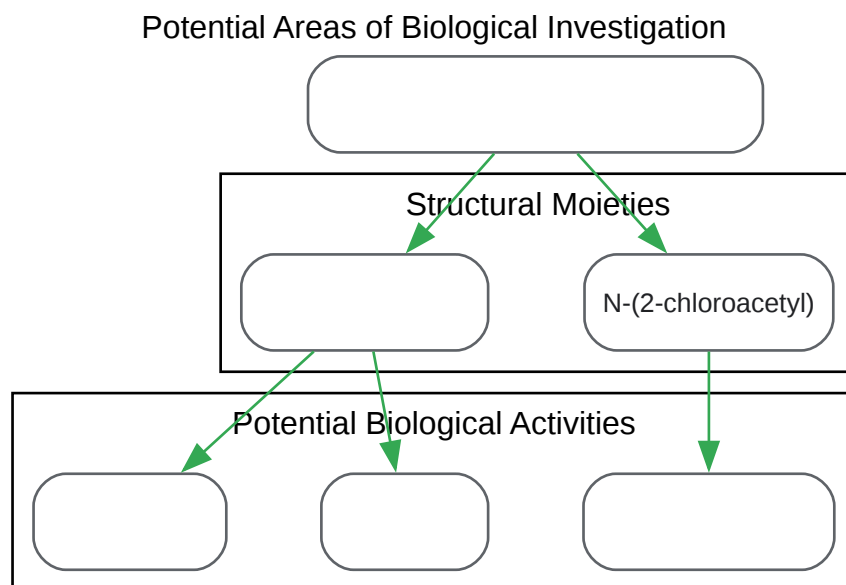
**N-(2-chloroacetyl)-3-nitrobenzamide** is a derivative of benzamide featuring a nitro group at the meta position of the benzene ring and a chloroacetyl group attached to the amide nitrogen. The presence of the electrophilic chloroacetyl group and the electron-withdrawing nitro group suggests potential for reactivity and diverse biological interactions.

## Chemical Structure

The chemical structure of **N-(2-chloroacetyl)-3-nitrobenzamide** is characterized by a central benzamide core. A nitro group ( $\text{NO}_2$ ) is substituted at the third position of the benzene ring, and a 2-chloroacetyl group ( $-\text{C}(\text{O})\text{CH}_2\text{Cl}$ ) is attached to the amide nitrogen atom.

## Theoretical Synthesis Workflow





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)